5-Chloro-6-phenylpyridin-2-amine safety data sheet (SDS)

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*5-Chloro-6-phenylpyridin-2-amine*
CAS No.:	*106696-86-0*
Cat. No.:	*B3064438*

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Technical Guide: 5-Chloro-6-phenylpyridin-2-amine

Safety Data, Synthesis Protocols, and Handling Standards

Executive Summary & Chemical Identity

5-Chloro-6-phenylpyridin-2-amine (CAS: 106696-86-0) is a halogenated aminopyridine derivative used primarily as a pharmacophore building block in the development of kinase inhibitors and heterocyclic agrochemicals.[1] Its structure features a pyridine core substituted with an amino group at position 2, a chlorine atom at position 5, and a phenyl ring at position 6.[2]

This guide serves as an enhanced Safety Data Sheet (SDS) and technical whitepaper. It synthesizes standard hazard data with practical laboratory workflows, addressing the specific handling requirements of halogenated heteroaromatic amines.

Chemical Identification Table

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Property	Detail
IUPAC Name	5-Chloro-6-phenylpyridin-2-amine
Common Synonyms	2-Amino-5-chloro-6-phenylpyridine; 6-Phenyl-5-chloro-2-pyridinamine
CAS Number	106696-86-0
Molecular Formula	$C_{11}H_9ClN_2$
Molecular Weight	204.66 g/mol
SMILES	Nc1nc(c2ccccc2)c(Cl)cc1
Structure Class	Halogenated Aminopyridine

Hazard Identification & Risk Assessment

Note: As a research chemical, specific toxicological data for this exact CAS is limited. Classifications are derived from the structural analog 2-Amino-5-chloropyridine and validated QSAR (Quantitative Structure-Activity Relationship) models for halogenated pyridines.

GHS Classification (29 CFR 1910.1200 / EU CLP)

Signal Word:WARNING

Hazard Class	Category	Hazard Statement (H-Code)
Acute Toxicity, Oral	Cat. 4	H302: Harmful if swallowed.[3][4][5]
Skin Corrosion/Irritation	Cat. 2	H315: Causes skin irritation.[6][4][7][8]
Serious Eye Damage/Irritation	Cat. 2A	H319: Causes serious eye irritation.[7][8]
STOT - Single Exposure	Cat. 3	H335: May cause respiratory irritation.[9][10][8]

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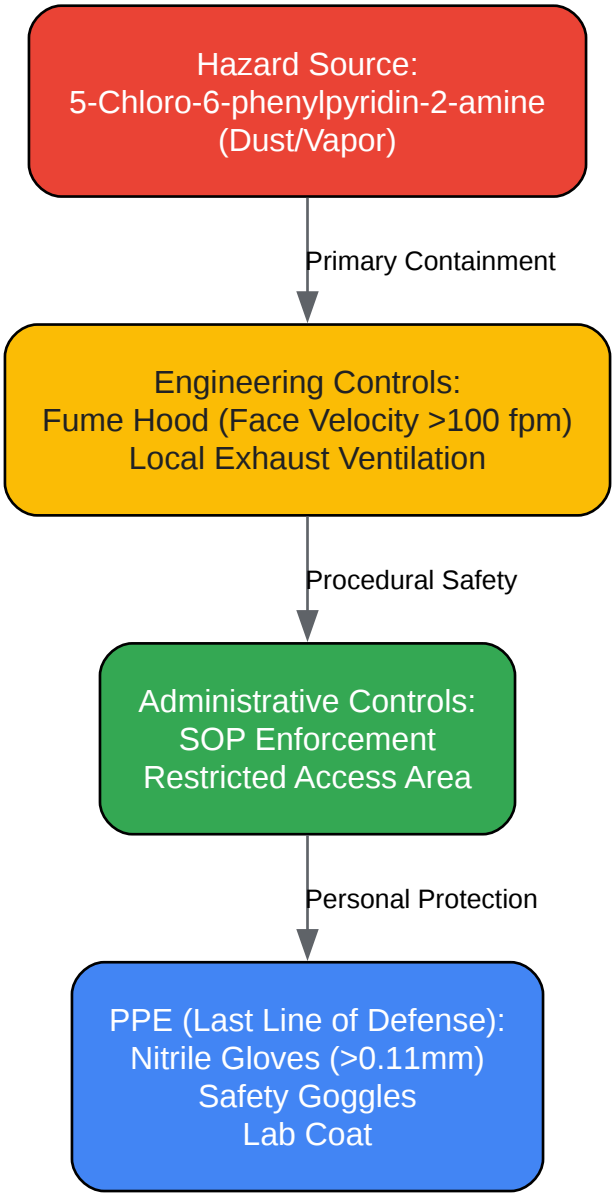
Precautionary Protocols (P-Codes)

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4][10][8]
- P280: Wear protective gloves (Nitrile) and eye protection (Safety Goggles).
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes.[4][8] Remove contact lenses if present and easy to do.[4][10][7][8]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER if you feel unwell.

Visualizing Hazard Control

The following diagram illustrates the hierarchy of controls required when handling this compound in a synthesis setting.

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Caption: Hierarchy of controls for handling halogenated aminopyridines. Engineering controls (fume hoods) are the primary defense against inhalation hazards.

Physical & Chemical Properties

Accurate physical data is critical for reaction planning. Where experimental data for the specific phenyl analog is unavailable, values for the closest structural analog (2-Amino-5-chloropyridine) are provided as a reference baseline.

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Property	Value / Observation	Source/Note
Appearance	Off-white to pale yellow solid	Typical of aminopyridines
Melting Point	Predicted:[3] 120–140 °C	Analog (2-amino-5-chloropyridine) mp: 134–138 °C [1]
Solubility (Water)	Low (< 1 mg/mL)	Hydrophobic phenyl ring reduces aqueous solubility
Solubility (Organic)	Soluble in DMSO, DMF, MeOH, DCM	Standard for polar aromatics
LogP (Predicted)	~2.5 – 3.0	Calculated based on phenyl/chloro lipophilicity
pKa (Base)	~3.5 – 4.5	Pyridine nitrogen is weakly basic; Cl/Phenyl are electron-withdrawing

Synthesis & Application Context

For researchers, the value of **5-Chloro-6-phenylpyridin-2-amine** lies in its utility as a scaffold. The chlorine atom at C5 is a handle for further functionalization (e.g., Suzuki-Miyaura coupling), while the amino group can be converted to amides or ureas.

Recommended Synthesis Route

The most robust synthesis typically involves the electrophilic chlorination of the parent 6-phenylpyridin-2-amine. Direct chlorination of 2-aminopyridines proceeds selectively at the C5 position due to the directing effects of the amino group (ortho/para director) and the ring nitrogen.

Experimental Protocol: C5-Chlorination

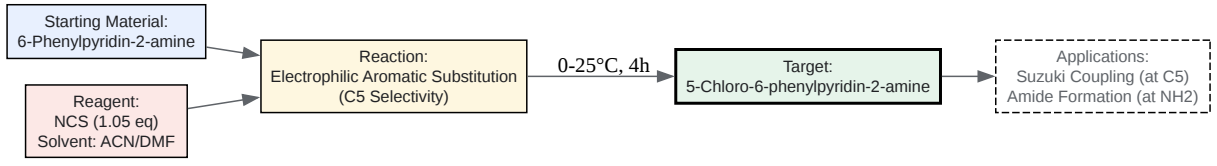
- Reagents: 6-Phenylpyridin-2-amine (1.0 eq), N-Chlorosuccinimide (NCS, 1.05 eq), Acetonitrile (ACN) or DMF.
- Setup: Flame-dried round-bottom flask under Argon atmosphere.

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- Procedure:
  - Dissolve 6-phenylpyridin-2-amine in ACN (0.1 M).
  - Cool to 0°C.
  - Add NCS portion-wise over 15 minutes to avoid exotherms.
  - Allow to warm to Room Temperature (RT) and stir for 4–6 hours.
  - Monitor: TLC (Hexane/EtOAc 7:3) or LC-MS.
- Workup: Dilute with water, extract with Ethyl Acetate. Wash organics with brine, dry over Na_2SO_4, and concentrate.
- Purification: Recrystallization from Ethanol/Water or Flash Column Chromatography.

Synthesis Workflow Diagram

This flowchart visualizes the synthesis logic and potential downstream applications.



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Caption: Synthetic pathway for **5-Chloro-6-phenylpyridin-2-amine** via regioselective chlorination.

Safe Handling & Storage Protocols

Storage Conditions

- Temperature: 2–8°C (Refrigerate).

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- Atmosphere: Inert gas (Argon or Nitrogen) recommended. Aminopyridines can oxidize slowly over time, darkening in color.
- Container: Tightly sealed amber glass vial to protect from light.

Emergency Response[7][8][12]

- Inhalation: Move to fresh air immediately. If breathing is difficult, give oxygen.[8] Mechanism: Halogenated pyridines can be mucosal irritants.
- Skin Contact: Wash with soap and water for 15 minutes. Warning: Do not use organic solvents (ethanol/acetone) to wash skin, as they may increase dermal absorption.
- Spill Cleanup:
  - Evacuate non-essential personnel.
  - Wear full PPE (including P95/N95 respirator if dust is present).
  - Wet Wipe Method: Dampen a paper towel with water to pick up solids without creating dust.
  - Place waste in a sealed container labeled "Hazardous Waste - Toxic Organic Solid."

Stability & Reactivity

- Stability: Stable under recommended storage conditions.
- Incompatible Materials:
  - Strong Oxidizing Agents: Can cause vigorous reactions (e.g., peroxides, permanganates).
  - Acid Chlorides/Anhydrides: Will react rapidly with the exocyclic amino group.
  - Acids: Will form pyridinium salts (protonation of ring nitrogen).
- Hazardous Decomposition Products: Hydrogen chloride (HCl) gas, Nitrogen oxides (NOx), Carbon monoxide (CO).

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- To cite this document: BenchChem. [5-Chloro-6-phenylpyridin-2-amine safety data sheet (SDS)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3064438/docs#5-chloro-6-phenylpyridin-2-amine-safety-data-sheet-sds]

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